

In-Depth Technical Guide: Safety and Handling of trans-2-Decenal-d2

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Compound of Interest

Compound Name: *trans-2-Decenal-d2*

Cat. No.: *B15135790*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **trans-2-Decenal-d2**, a deuterated aldehyde of significant interest in various research applications. Due to the limited specific data on the deuterated form, this guide extrapolates from the well-documented information available for its non-deuterated counterpart, trans-2-Decenal. The primary chemical properties and hazards are not expected to differ significantly with isotopic substitution.

Chemical and Physical Properties

trans-2-Decenal-d2 is a deuterated analog of trans-2-Decenal, an unsaturated aldehyde. Deuterated compounds like **trans-2-Decenal-d2** are valuable tools in research, particularly as tracers in metabolic studies and for potentially altering the pharmacokinetic profiles of drug candidates.^{[1][2]}

Property	Value	Reference
Chemical Formula	C10H16D2O	[3]
Appearance	Colorless to pale yellow liquid	[4]
Odor	Fatty, waxy, orange, green, aldehydic	[5]
Boiling Point	78-80 °C at 3 mmHg	
Density	Approximately 0.841 g/mL at 25 °C	
Flash Point	96 °C (204.8 °F) - closed cup	
Solubility	Insoluble in water	

Safety and Handling

Adherence to strict safety protocols is paramount when handling **trans-2-Decenal-d2** to minimize risk and ensure experimental integrity.

Hazard Identification

Based on the data for trans-2-Decenal, the primary hazards are:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Combustible Liquid: Classified as a combustible liquid.
- Aquatic Toxicity: Very toxic to aquatic life.

GHS Hazard Statements:

- H227: Combustible liquid.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical safety goggles are recommended.
- Hand Protection: Chemical-resistant gloves are recommended.
- Skin and Body Protection: Wear protective clothing to prevent skin contact.
- Respiratory Protection: Use in a well-ventilated area. If inhalation of vapors is likely, use an appropriate respirator.

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated place away from heat, sparks, open flames, and hot surfaces. Keep containers tightly closed. The compound is sensitive to air and light; storage under an inert atmosphere (e.g., nitrogen) is recommended.
- Disposal: Dispose of in accordance with local, regional, and national regulations. Do not allow to enter drains or watercourses.

First Aid Measures

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Biological Activity and Applications

trans-2-Decenal exhibits significant biological activity, primarily as an antimicrobial and nematocidal agent.

Antimicrobial Activity

trans-2-Decenal has demonstrated efficacy against a range of fungi and bacteria.

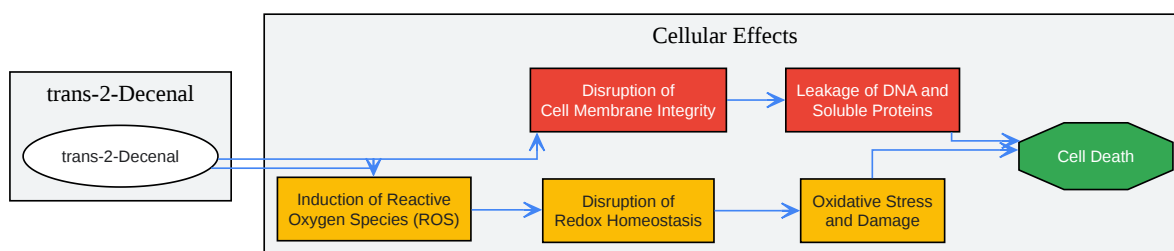
Organism	Activity	Concentration/Value	Reference
Alternaria alternata	IC50	12.23 mg/L	
Phytophthora capsici	EC50	12.37 µg/mL	
Staphylococcus aureus	MIC	250 µg/mL	
Clostridium perfringens	Growth-inhibitory	500 µg/mL	
Fusobacterium nucleatum	Growth-inhibitory	500 µg/mL	

Nematicidal Activity

Organism	Activity	Concentration/Value	Reference
Pratylenchus penetrans	Mortality (24h)	81.6 ± 2.5%	
Pratylenchus penetrans	Mortality (72h)	91.2 ± 3.3%	

Signaling Pathway: Antifungal Mechanism of trans-2-Decenal

The primary antifungal mechanism of trans-2-Decenal against the plant pathogen *Alternaria alternata* involves the disruption of cellular integrity and redox homeostasis. This leads to a cascade of events culminating in cell death.



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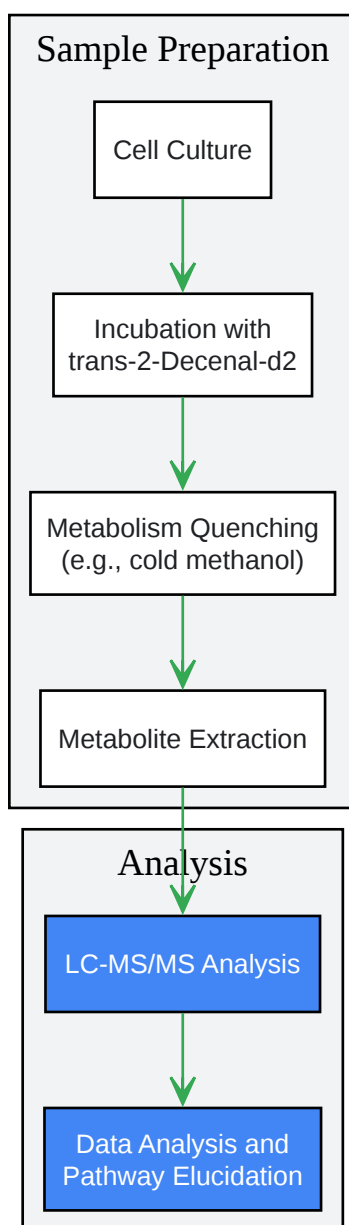
Caption: Antifungal signaling pathway of trans-2-Decenal in *Alternaria alternata*.

Experimental Protocols

The primary application of deuterated compounds like **trans-2-Decenal-d2** is as tracers in metabolic studies. Below is a general, adaptable protocol for tracing aldehyde metabolism using a deuterated analog with LC-MS/MS analysis.

General Protocol for Metabolic Tracing with Deuterated Aldehydes

This protocol provides a framework for studying the metabolic fate of **trans-2-Decenal-d2** in a cellular model.



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Caption: General experimental workflow for metabolic tracing.

Methodology:

- Cell Culture and Treatment:
 - Culture cells to the desired confluency.

- Replace the culture medium with a fresh medium containing a known concentration of **trans-2-Decenal-d2**.
- Incubate for various time points to monitor the metabolic progression.
- Metabolite Extraction:
 - Rapidly quench metabolism by aspirating the medium and adding an ice-cold solvent, such as 80% methanol.
 - Scrape the cells and transfer the suspension to a microcentrifuge tube.
 - Lyse the cells and precipitate proteins.
 - Centrifuge to pellet the cell debris and collect the supernatant containing the metabolites.
- Sample Preparation for LC-MS/MS:
 - Dry the metabolite extract, for example, using a vacuum concentrator.
 - Reconstitute the dried extract in a suitable solvent for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the sample into an LC-MS/MS system.
 - Separate the metabolites using a suitable liquid chromatography method.
 - Detect the deuterated metabolites and their downstream products using mass spectrometry. Set the mass spectrometer to detect the specific mass-to-charge ratio (m/z) of the parent ion (**trans-2-Decenal-d2**) and its expected metabolites.
- Data Analysis:
 - Process the raw data to identify and quantify the deuterated compounds.
 - Map the identified metabolites to known metabolic pathways to elucidate the metabolic fate of **trans-2-Decenal-d2**.

This technical guide provides a foundation for the safe handling and scientific use of **trans-2-Decenal-d2**. Researchers should always consult the most recent Safety Data Sheet (SDS) for the specific product they are using and adapt experimental protocols to their specific research needs.

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